

# 2-Nitro-9-fluorenone: Technical Monograph & Experimental Guide

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 2-Nitro-9-fluorenone

CAS No.: 3096-52-4

Cat. No.: B187283

[Get Quote](#)

## Executive Summary

**2-Nitro-9-fluorenone** (CAS 3096-52-4) is a critical nitro-aromatic ketone utilized primarily as a reference mutagen in genotoxicity assays and as an electron-accepting photosensitizer in optoelectronics. Unlike its parent compound fluorenone, the introduction of the nitro group at the C2 position significantly alters its electronic landscape, creating a strong dipole and enabling specific frameshift mutagenesis in *Salmonella typhimurium* strains.

This guide provides a rigorous technical analysis of **2-nitro-9-fluorenone**, detailing high-purity synthesis protocols, mechanistic pathways of mutagenicity, and its functional role in charge-transfer complexes.

## Part 1: Chemical Identity & Physicochemical Profile

The distinct physical properties of **2-nitro-9-fluorenone** (2-NF) differentiate it from its metabolic precursor, 2-nitrofluorene. Researchers must verify melting points strictly, as confusion between the ketone (2-NF) and the fluorene analog is a common source of experimental error.

### Table 1: Physicochemical Specifications

Property	Specification	Technical Note
CAS Number	3096-52-4	Distinct from 2-Nitrofluorene (CAS 607-57-8)
IUPAC Name	2-Nitro-9H-fluoren-9-one	
Molecular Formula	C <sub>13</sub> H <sub>7</sub> NO <sub>3</sub>	
Molecular Weight	225.20 g/mol	
Appearance	Yellow to crystalline powder	Deepens in color upon photoreduction
Melting Point	222–223 °C	significantly higher than 2-nitrofluorene (156 °C)
Solubility	Soluble in CHCl <sub>3</sub> , Acetone, AcOH	Insoluble in water; limited solubility in EtOH
Absorption ( )	~260 nm, ~340 nm	Strong transitions
Key Hazard	Mutagenic	Frameshift mutagen (Ames Positive)

## Part 2: Synthesis & Manufacturing Protocol

### Core Synthetic Strategy: Electrophilic Aromatic Substitution

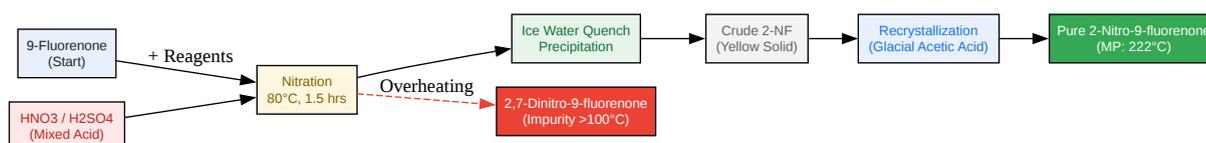
The most robust route to **2-nitro-9-fluorenone** is the direct nitration of 9-fluorenone using a mixed acid system (HNO<sub>3</sub>/H<sub>2</sub>SO<sub>4</sub>). The carbonyl group at C9 exerts a deactivating meta-directing effect relative to the bridge, but the biphenyl system directs substitution to the para position relative to the biphenyl linkage (C2).

Critical Control Point: Temperature regulation is vital.

- < 60°C: Incomplete reaction.

- $> 100^{\circ}\text{C}$ : Formation of 2,7-dinitro-9-fluorenone (over-nitration).

## DOT Diagram: Synthesis Workflow



[Click to download full resolution via product page](#)

Figure 1: Selective nitration pathway for **2-nitro-9-fluorenone** synthesis, highlighting the critical temperature divergence point.

## Detailed Experimental Protocol

Scale: 50 mmol basis Safety: Perform in a fume hood. Reagents are corrosive and the product is a mutagen.

- Preparation: In a 250 mL three-neck round-bottom flask equipped with a mechanical stirrer, reflux condenser, and thermometer, dissolve 9.0 g (50 mmol) of 9-fluorenone in 15 mL of water (suspension).
- Acid Addition: Heat the suspension to  $75^{\circ}\text{C}$ . Slowly add a pre-mixed solution of 10 mL Conc.  $\text{HNO}_3$  and 10 mL Conc.  $\text{H}_2\text{SO}_4$  dropwise over 30 minutes.
  - Why: Adding acid to the hot suspension ensures immediate reaction solubility and prevents accumulation of unreacted acid which could lead to a runaway exotherm.
- Reaction: Maintain temperature at  $80\text{--}85^{\circ}\text{C}$  for 1.5 hours.
  - Monitoring: TLC (Silica, 20% Ethyl Acetate/Hexane). The starting material (fluorenone) is less polar than the nitro product.
- Quenching: Pour the reaction mixture into 150 mL of ice-cold water. A yellow precipitate will form immediately.

- Isolation: Filter the solid via vacuum filtration (Buchner funnel). Wash the cake with water (3 x 50 mL) until the filtrate is neutral pH.
- Purification: Recrystallize the crude yellow solid from Glacial Acetic Acid or Ethanol.
  - Yield: Expect ~90–95% (approx. 10.5 g).
  - Validation: Check MP (Target: 222–223°C).

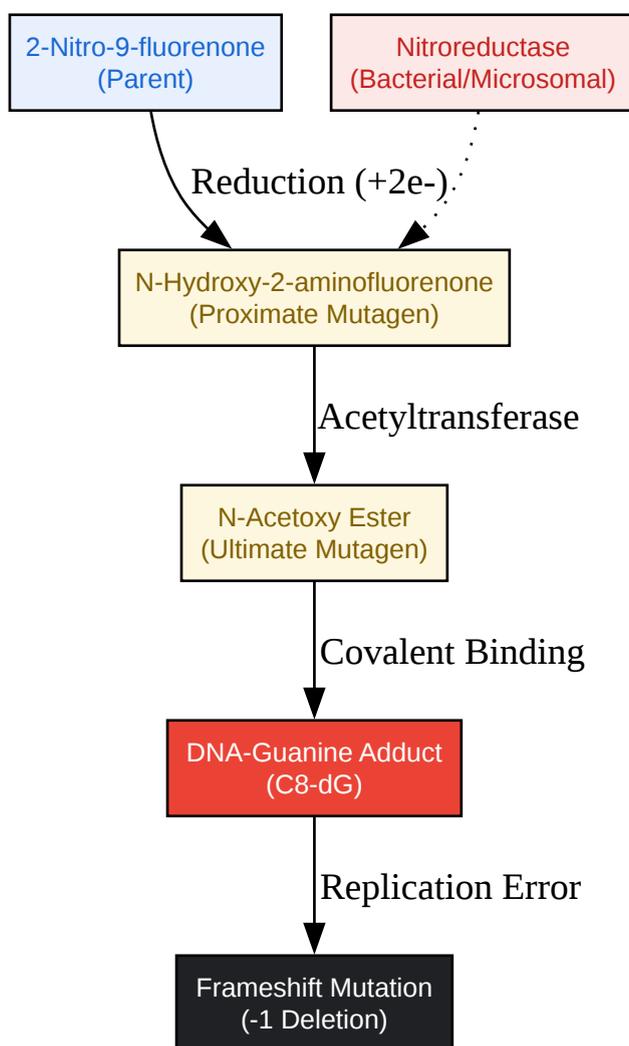
## Part 3: Functional Applications & Mechanisms

### Mutagenicity Standard (Ames Test)

**2-Nitro-9-fluorenone** is a potent frameshift mutagen used to validate the sensitivity of *Salmonella typhimurium* strains, specifically TA98 and TA1538.

Mechanism of Action: Unlike direct-acting mutagens, 2-NF requires metabolic activation. Bacterial nitroreductases reduce the nitro group to a hydroxylamine intermediate. This electrophilic species forms covalent adducts with DNA (specifically at the C8 position of guanine), causing a -1 frameshift mutation during replication.

### DOT Diagram: Mutagenic Activation Pathway



[Click to download full resolution via product page](#)

Figure 2: Metabolic activation pathway of **2-nitro-9-fluorenone** leading to genotoxicity.

## Optoelectronics & Photosensitization

In materials science, 2-NF serves as an electron transport material (ETM). The electron-withdrawing nitro and carbonyl groups lower the LUMO (Lowest Unoccupied Molecular Orbital) energy, facilitating electron acceptance from donor polymers (like PVK or amines).

- Application: Electrophotography (Xerography) and Organic Photoreceptors.
- Mechanism: Upon UV-Vis irradiation, 2-NF forms a charge-transfer (CT) complex with electron donors, generating a radical anion that facilitates charge migration through the bulk material.

## Part 4: Safety & Handling (HSE)

Strict Containment Required:

- Carcinogenicity: **2-Nitro-9-fluorenone** is classified as a suspected carcinogen and a confirmed mutagen.
- Decontamination: Glassware contacting 2-NF should be rinsed with a 10% bleach solution or strong alkaline solvent to degrade the nitro-aromatic structure before standard washing.
- PPE: Double nitrile gloves, P100 respirator (if handling powder), and lab coat are mandatory.

## References

- Sigma-Aldrich.**2-Nitro-9-fluorenone** Product Specification & Safety Data Sheet. Available at:
- Maron, D. M., & Ames, B. N. (1983). Revised methods for the Salmonella mutagenicity test. [1] Mutation Research/Environmental Mutagenesis and Related Subjects.[2]
- Ueda, O., et al. Metabolism of 2-Nitrofluorene, an Environmental Pollutant, and 2-Acetylaminofluorene in Fish. ResearchGate.
- National Institute of Standards and Technology (NIST). **2-Nitro-9-fluorenone** Mass Spectrum & Properties. NIST Chemistry WebBook.[3]
- Santa Cruz Biotechnology. **2-Nitro-9-fluorenone** (CAS 3096-52-4) Technical Data.[3]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. The strains recommended for use in the bacterial reverse mutation test \(OECD guideline 471\) can be certified as non-genetically modified organisms - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. re-place.be \[re-place.be\]](#)

- [3. 2-Nitro-9-fluorenone \[webbook.nist.gov\]](#)
- To cite this document: BenchChem. [2-Nitro-9-fluorenone: Technical Monograph & Experimental Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b187283#2-nitro-9-fluorenone-cas-number-3096-52-4\]](https://www.benchchem.com/product/b187283#2-nitro-9-fluorenone-cas-number-3096-52-4)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)